

3-Fluoro-4-methylbenzyl alcohol safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl alcohol

Cat. No.: B068981

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This technical guide provides a detailed overview of the safety data for **3-Fluoro-4-methylbenzyl alcohol** (CAS No. 192702-79-7), intended for researchers, scientists, and professionals in drug development. The information has been compiled from available Safety Data Sheets (SDS) and chemical databases. Where specific data for the target compound is unavailable, information from structurally similar compounds is provided for guidance and clearly noted.

Section 1: Chemical Identification

This section provides the primary identifiers for **3-Fluoro-4-methylbenzyl alcohol**.

Identifier	Value
Chemical Name	3-Fluoro-4-methylbenzyl alcohol
CAS Number	192702-79-7[1]
IUPAC Name	(3-fluoro-4-methylphenyl)methanol
Molecular Formula	C ₈ H ₉ FO
InChI	1S/C8H9FO/c1-6-2-3-7(5-10)4-8(6)9/h2-4,10H,5H2,1H3
InChI Key	UUVJAGTYIVYFOS-UHFFFAOYSA-N

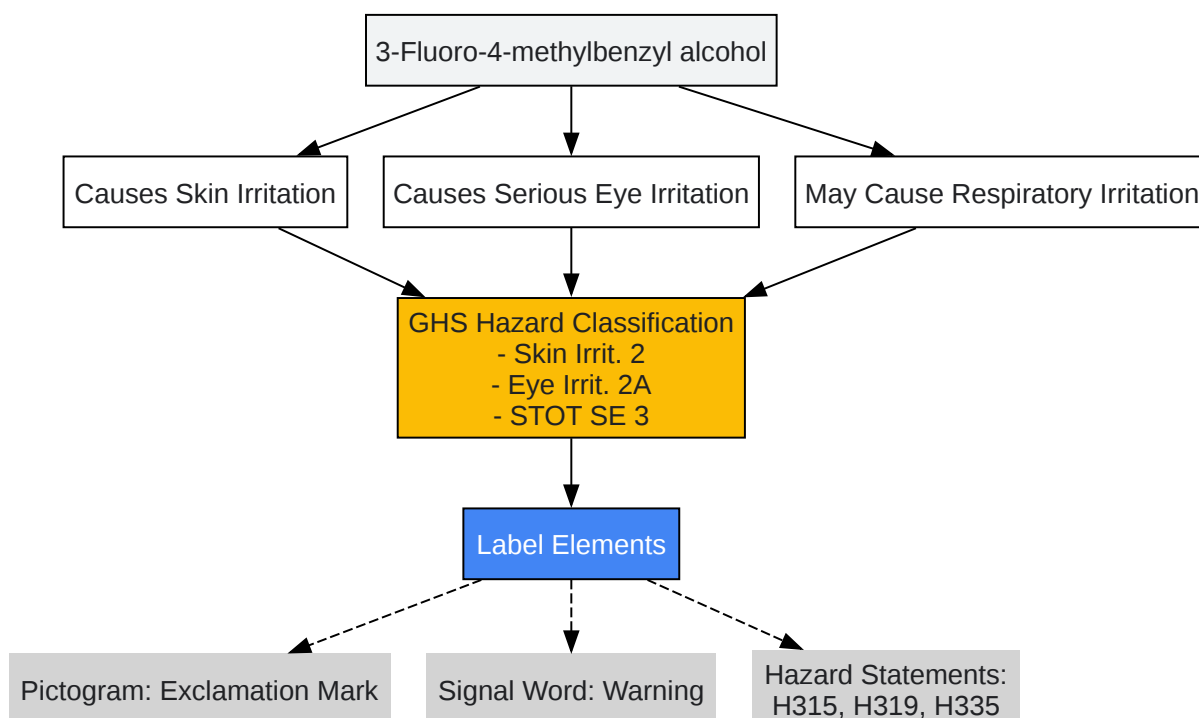
Section 2: Hazard Identification and Classification

The compound is classified as hazardous according to the Globally Harmonized System (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.

GHS Classification	Details
Signal Word	Warning
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
GHS Hazard Class	Skin Irritation (Category 2) ^[2] Eye Irritation (Category 2A) ^[2] Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System ^[2]
GHS Pictogram	Exclamation Mark

Hazard Communication Workflow

The following diagram illustrates the logical flow from the substance's properties to the required GHS labeling.



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Caption: GHS Hazard Identification and Labeling Process.

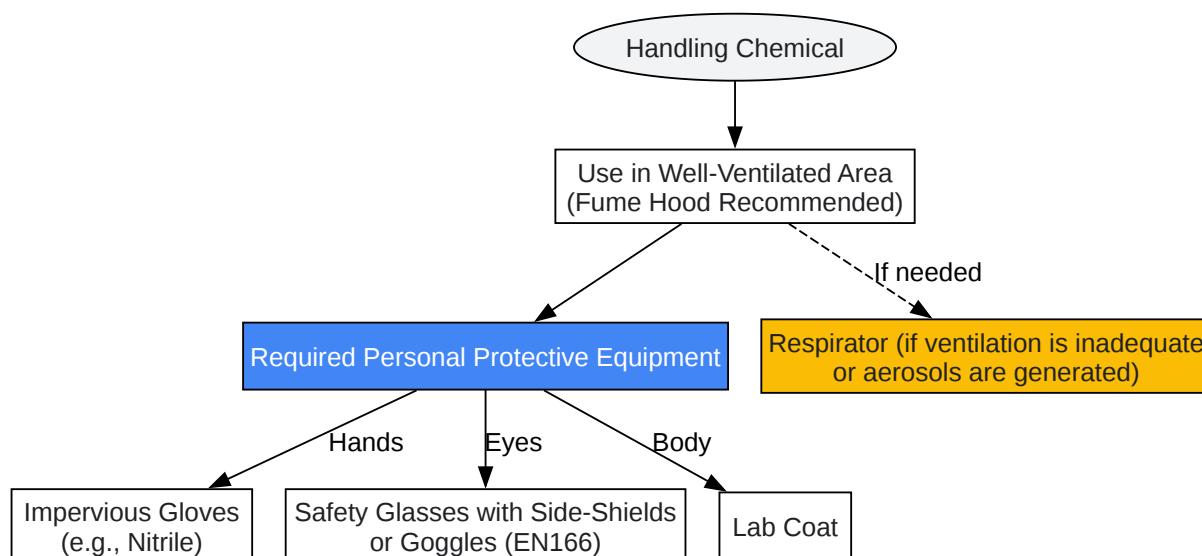
Section 3: Precautionary Measures and PPE

The precautionary statements associated with this compound dictate the necessary handling and personal protective equipment (PPE) to ensure safety.

Precautionary Statement Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/ eye protection/ face protection.[2]

Personal Protective Equipment (PPE) Protocol

This workflow outlines the recommended personal protective equipment when handling the substance.



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Caption: Recommended Personal Protective Equipment (PPE).

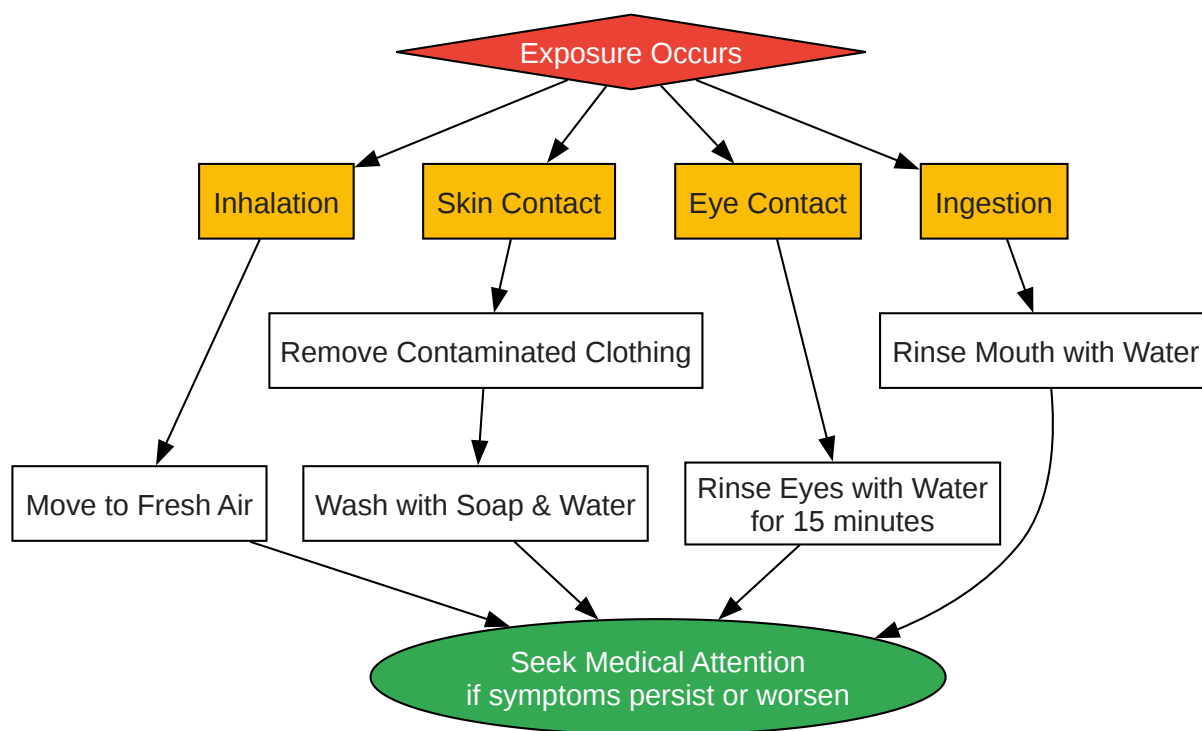
Section 4: First-Aid Measures

In case of exposure, follow these first-aid guidelines. This information is based on protocols for similar irritating benzyl alcohol derivatives.[\[2\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor. [2]
Skin Contact	Take off contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. Never give anything by mouth to an unconscious person. [2]

First-Aid Decision Workflow

This diagram provides a clear, step-by-step guide for responding to different types of chemical exposure.



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Caption: First-aid response protocol for chemical exposure.

Section 5: Fire-Fighting Measures

While specific data for **3-Fluoro-4-methylbenzyl alcohol** is not available, information for analogous combustible liquid alcohols provides general guidance.

Measure	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO ₂). [2]
Specific Hazards	Combustible. In a fire, hazardous combustion gases or vapors may develop, including carbon oxides and hydrogen fluoride. [3]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary. [2]
Further Information	Prevent fire extinguishing water from contaminating surface water or groundwater systems. [3]

Section 6: Physical and Chemical Properties

Limited physical and chemical data is available for this compound.

Property	Value	Source
Boiling Point	33-36 (pressure not specified)	
Appearance	Not specified (likely a solid or liquid)	-
Flash Point	No data available. For 4-Fluoro- α -methylbenzyl alcohol: 91 °C (195.8 °F) - closed cup.	
Density	No data available. For 4-Fluoro- α -methylbenzyl alcohol: 1.109 g/mL at 25 °C.	

Section 7: Toxicological Information

No specific toxicological studies (e.g., LD50, LC50) for **3-Fluoro-4-methylbenzyl alcohol** were found in the searched resources. The hazard classification is based on irritation potential. The chemical, physical, and toxicological properties have not been thoroughly investigated.

Section 8: Experimental Protocols

Detailed experimental protocols for the determination of the safety data cited (e.g., skin irritation, eye irritation studies) are not provided in standard Safety Data Sheets. These classifications are typically derived from studies following standardized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development), using animal models or validated in-vitro methods. For example, skin irritation is often assessed using OECD Test Guideline 404, and eye irritation using OECD Test Guideline 405.

Disclaimer: This document is intended as a technical guide for informational purposes only and is based on publicly available data. It is not a substitute for a certified Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the official SDS and conduct their own risk assessment before handling this chemical.

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References

- 1. 3-FLUORO-4-METHYLBENZYL ALCOHOL | 192702-79-7 [chemicalbook.com]
- 2. westliberty.edu [westliberty.edu]
- 3. sigmaaldrich.com [sigmaaldrich.com]
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